

(S)-2-Bromosuccinic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (S)-2-bromosuccinic acid

Cat. No.: B107601

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **(S)-2-bromosuccinic acid**. The information is compiled from Safety Data Sheets (SDS), regulatory agency reports, and general laboratory safety protocols to ensure a thorough understanding of the potential hazards and best practices for its use in a research and development setting.

Chemical Identification and Physical Properties

(S)-2-Bromosuccinic acid is a brominated dicarboxylic acid used as a building block in organic synthesis, particularly in the preparation of pharmaceutical compounds and other complex molecules.^{[1][2]} Understanding its basic properties is the first step in safe handling.

Property	Value	Source(s)
Chemical Name	(S)-2-Bromosuccinic acid	[3]
Synonyms	(2S)-2-bromobutanedioic acid, (S)-(-)-2-Bromosuccinic acid	[3][4]
CAS Number	923-06-8	[4]
Molecular Formula	C4H5BrO4	[4]
Molecular Weight	196.98 g/mol	[4]
Appearance	White to off-white crystalline powder	[5]
Melting Point	161-163 °C	[5][6]
Solubility	Sparingly soluble in water. Insoluble in ether.	[1][5]

Hazard Identification and Classification

(S)-2-Bromosuccinic acid is classified as a hazardous chemical.[4] The primary hazards are related to its corrosive and irritant properties.

Hazard Class	GHS Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[7]

Signal Word: Warning[7]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) values for **(S)-2-bromosuccinic acid**, are largely unavailable in the reviewed literature and safety data sheets. [4][8][9] However, data for a closely related compound, 2,3-dibromosuccinic acid, can provide an indication of its general toxicological profile.

Test	Species	Route	Result	Source(s)
Acute Oral Toxicity (LD50)	Rat	Oral	> 2000 mg/kg bw	[10]
Repeated Dose Oral Toxicity (28-day)	Rat	Oral	NOAEL = 1000 mg/kg bw/day	[10]
In vitro Mutagenicity	-	-	Not considered to be genotoxic	[10]

Note: The toxicological data presented above is for 2,3-dibromosuccinic acid and should be used as an estimate for the potential toxicity of **(S)-2-bromosuccinic acid**. The toxicological properties of **(S)-2-bromosuccinic acid** have not been fully investigated.[9]

Experimental Protocols for Safe Handling and Emergency Procedures

Detailed and formal experimental protocols for the safety assessment of **(S)-2-bromosuccinic acid** are not readily available. The following protocols have been synthesized from the guidance provided in safety data sheets and general laboratory safety practices.

Protocol for Routine Handling

- Risk Assessment: Before handling, conduct a thorough risk assessment for the specific procedure, considering the quantity of the substance to be used and the potential for exposure.

- Engineering Controls: All work with **(S)-2-bromosuccinic acid** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.^[4] Ensure that an eyewash station and safety shower are readily accessible.^[9]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses with side shields.^[4]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes. For larger quantities or when there is a risk of splashing, consider additional protective clothing.^[4]
- Handling Procedures:
 - Avoid contact with skin and eyes.^[9]
 - Avoid breathing dust.^[9]
 - Use appropriate tools to handle the solid material to avoid generating dust.
 - Keep the container tightly closed when not in use.^[9]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.

Protocol for Spill Response

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - Evacuate the area if the spill is large or if there is a risk of significant dust generation.
- Containment:
 - For a solid spill, cover with a plastic sheet to minimize dust spreading.^[4]
- Cleanup:

- Wear appropriate PPE as described in section 4.1.
- Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal.^[9] Avoid actions that could generate dust.
- Clean the spill area thoroughly with soap and water.
- Waste Disposal: Dispose of the spilled material and any contaminated cleaning materials as hazardous waste in accordance with local, state, and federal regulations.

First Aid Protocols

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[9]
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.^[9]
- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected skin with plenty of soap and water.^[4]
 - If skin irritation occurs, seek medical attention.^[4]
- Inhalation:
 - Move the affected person to fresh air and keep them in a position comfortable for breathing.^[4]
 - If breathing is difficult, provide oxygen.^[4]
 - If the person is not breathing, give artificial respiration.^[4]
 - Seek medical attention.

- Ingestion:
 - Do NOT induce vomiting.
 - Clean the mouth with water.[\[4\]](#)
 - Never give anything by mouth to an unconscious person.[\[4\]](#)
 - Seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

Aspect	Procedure	Source(s)
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store at room temperature.	[4] [9]
Incompatible Materials	Strong oxidizing agents, bases, and reducing agents.	[4] [9]
Disposal	Dispose of waste in accordance with all applicable federal, state, and local regulations. The material may be disposed of by a licensed chemical destruction plant or by controlled incineration.	[8]

Reactivity and Stability

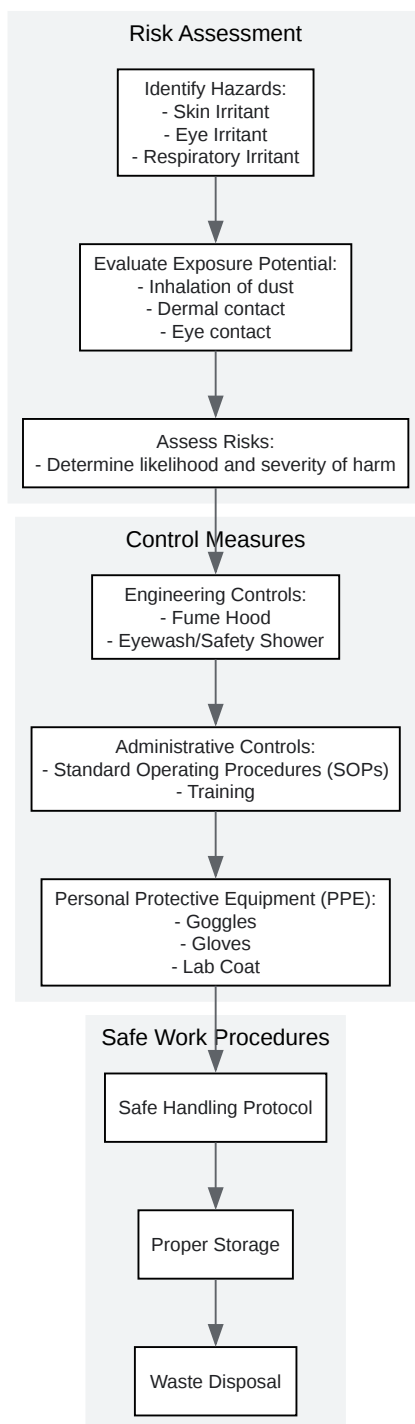
(S)-2-Bromosuccinic acid is stable under recommended storage conditions.[\[4\]](#) However, it can decompose under high temperatures, leading to the release of toxic and corrosive gases and vapors, including carbon oxides and phosgene.[\[4\]](#) It is incompatible with strong oxidizing agents, bases, and reducing agents.[\[4\]](#)[\[9\]](#)

Visualization of Safety Workflows

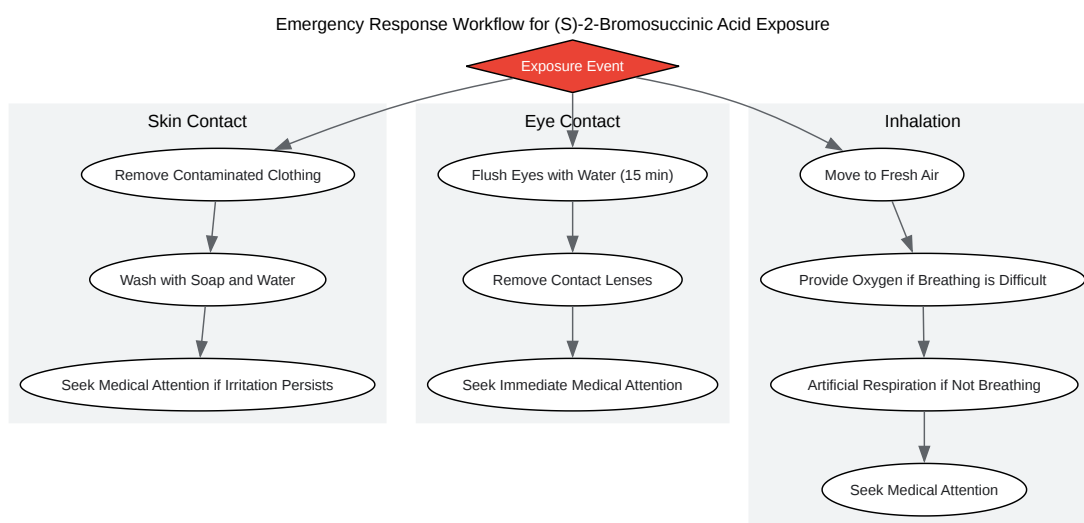
Signaling Pathways

There is no evidence in the scientific literature to suggest that **(S)-2-bromosuccinic acid**, a chemical intermediate, is involved in specific biological signaling pathways. Therefore, a diagram of a signaling pathway is not applicable. Instead, a logical workflow for risk assessment and control is provided below.

Risk Assessment and Control Workflow for (S)-2-Bromosuccinic Acid

[Click to download full resolution via product page](#)Caption: Risk assessment and control workflow for **(S)-2-bromosuccinic acid**.

Emergency Response Workflow



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Caption: Emergency response workflow for exposure to **(S)-2-bromosuccinic acid**.

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet for **(S)-2-bromosuccinic acid** before use.

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